

# Solubility characteristics of Benzyl tiglate in various solvents.

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## Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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## Solubility Characteristics of Benzyl Tiglate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Benzyl tiglate** (C<sub>12</sub>H<sub>14</sub>O<sub>2</sub>), a benzyl ester of tiglic acid, is an organic compound with applications in the fragrance and flavor industries.[1] A comprehensive understanding of its solubility in various solvents is crucial for its application in formulation development, manufacturing processes, and quality control. This technical guide provides an in-depth overview of the known solubility characteristics of **benzyl tiglate**, outlines a general experimental protocol for solubility determination, and presents a logical workflow for these procedures.

**Benzyl tiglate** is described as a colorless to pale yellow liquid.[1] From a chemical structure standpoint, the presence of the benzyl group and the ester functionality influences its polarity and, consequently, its solubility profile.[1] As a general principle for esters, those with shorter hydrocarbon chains tend to be more soluble in water, while solubility decreases as the carbon chain length increases.[2]

### Quantitative Solubility Data

The available quantitative data for the solubility of **benzyl tiglate** is limited. The primary data point found is its estimated solubility in water.

Solvent	Temperature (°C)	Solubility	Citation
Water	25	61.75 mg/L (estimated)	[3][4]

## Qualitative Solubility Profile

Qualitative assessments provide a broader understanding of **benzyl tiglate**'s behavior in different solvent classes. It is generally characterized as being soluble in organic solvents while having very low solubility in water.

Solvent Class	Solubility Description	Citations
Alcohols (e.g., Ethanol)	Soluble, Miscible at room temperature	[3][5][6][7]
Ethers	Soluble	[3][6]
Organic Solvents (General)	Soluble	[1][5][7]
Oils	Soluble	[5][7]
Water	Insoluble	[1][3][5][6][7]

The lipophilic nature of **benzyl tiglate**, as indicated by its solubility in oils and organic solvents, is a key consideration for its formulation in non-aqueous systems.[6]

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an ester like **benzyl tiglate**. This method, often referred to as the shake-flask method, is a standard approach for assessing equilibrium solubility.

Objective: To determine the equilibrium solubility of **benzyl tiglate** in a selected solvent at a specific temperature.

#### Materials:

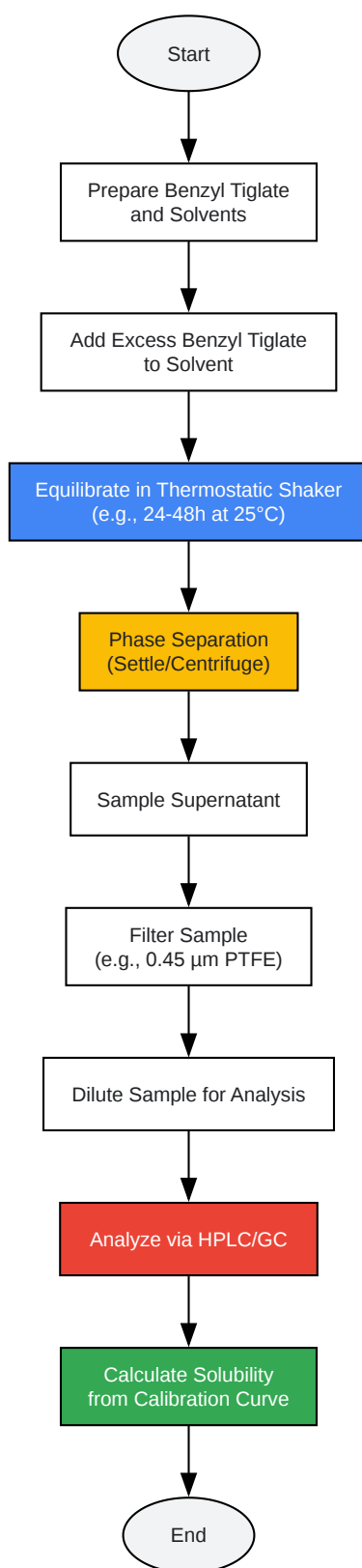
- **Benzyl tiglate** (high purity)
- Selected solvent (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **benzyl tiglate** to a known volume of the selected solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid/liquid is crucial to ensure that equilibrium with a saturated solution is achieved.
  - Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibrium may need to be determined empirically.
- Sample Collection and Preparation:
  - After the equilibration period, allow the container to stand undisturbed at the constant temperature to allow for the separation of the undissolved **benzyl tiglate**.

- If necessary, centrifuge the sample at the same temperature to facilitate the separation of the excess solute.
- Carefully withdraw an aliquot of the clear, saturated supernatant using a pre-warmed/cooled pipette to avoid temperature-induced precipitation.
- Immediately filter the aliquot using a syringe filter compatible with the solvent into a pre-weighed volumetric flask. This step removes any remaining undissolved microparticles.
- Analysis:
  - Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or GC).
  - Prepare a series of standard solutions of **benzyl tiglate** of known concentrations in the same solvent.
  - Analyze the standard solutions and the diluted sample solution using a validated HPLC or GC method. Gas chromatography-mass spectrometry (GC-MS) is a common analytical method for identifying and quantifying **benzyl tiglate**.<sup>[6]</sup>
  - Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
- Calculation of Solubility:
  - Determine the concentration of **benzyl tiglate** in the diluted sample solution from the calibration curve.
  - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **benzyl tiglate** in the selected solvent at the specified temperature.

## Experimental Workflow Diagram



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Caption: Workflow for Determining **Benzyl Tiglate** Solubility.

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Address: 3281 E Guasti Rd

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